Delphinidin 3-glucoside chloride in vitro cell culture protocols

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Compound Focus: **Delphinidin 3-glucoside chloride**

CAS No.: 6906-38-3

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Key Experimental Parameters for Cell Culture

The table below summarizes established experimental parameters for **delphinidin 3-glucoside chloride** from recent studies:

Experimental Area	Cell Lines/Models	Concentration Range	Key Findings/Effects	Citation
Cytotoxicity & IC_{50}	HCT-116 (Colorectal)	100-600 µg/mL	IC_{50}: 396 ± 23 µg/mL	[1]
	HT-29 (Colorectal)	100-600 µg/mL	IC_{50}: 329 ± 17 µg/mL	[1]
Immune Checkpoint Inhibition	HCT-116 & PBMC Co-culture	Not Specified	Decreased PD-L1 expression by 39%; Decreased PD-1 by 41-55%	[1]
Apoptosis Induction	B Cell Chronic Lymphocytic Leukaemia (B CLL)	30-100 µM	Redox-sensitive Caspase-3 activation	[2]

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Experimental Area	Cell Lines/Models	Concentration Range	Key Findings/Effects	Citation
Kinase/Target Inhibition	INS-1 (Pancreatic β-cells)	1-100 µM	EGFR Inhibition (IC_{50}: 2.37 µM)	[2]
Anti-angiogenesis	Human Aortic Endothelial Cells (HAoECs)	0.1-5 µg/mL (sEV-loaded)	Inhibited capillary-like formation; 100x potency vs. free delphinidin	[3]
In Vivo Model	MDA-MB-231 xenografted mice	40 mg/kg/day (i.g., 25 days)	Inhibited tumor growth	[2]

Detailed Experimental Protocols

Cell Viability and IC_{50} Determination (MTT Assay)

This protocol is adapted from studies on colorectal cancer cells [1].

Materials:

- Cell lines: HCT-116 or HT-29 human colorectal cancer cells
- Culture Medium: Minimum Essential Medium Eagle with 10% FBS, 1% penicillin/streptomycin
- **Delphinidin 3-glucoside chloride** (HY-108052, MedChemExpress, purity >99%)
- CellTiter 96 AQueous One Solution Cell Proliferation Assay (Promega)

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 1×10^4 cells per well and incubate for 24 hours.
- **Treatment Preparation:** Prepare **delphinidin 3-glucoside chloride** stock solution in DMSO. Further dilute in culture medium to final concentrations of 50, 100, 200, 400, and 600 µg/mL. Ensure final DMSO concentration does not exceed 0.5%.
- **Treatment and Incubation:** Replace medium with treatment solutions and incubate for 24 hours at 37°C in 5% CO_2.
- **Viability Assessment:** Add 20 µL of CellTiter 96 AQueous One Solution to each well. Incubate for 1-4 hours.

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- **Absorbance Measurement:** Measure absorbance at 490-515 nm using a microplate reader.
- **Data Analysis:** Calculate percentage viability relative to untreated control. Determine IC_{50} values using Prism 6 software or equivalent.

Immune Checkpoint Inhibition (PD-L1/PD-1 Expression)

This protocol evaluates effects on immune checkpoint proteins in colorectal cancer models [1].

Materials:

- Cell lines: HCT-116, HT-29, and peripheral blood mononuclear cells (PBMC)
- Co-culture Medium: RPMI with 10% FBS, 1% penicillin/streptomycin
- Primary antibodies: PD-L1 (1C10) and PD-1
- Flow cytometry or Western blot equipment

Procedure:

- **Monoculture Setup:** Culture HCT-116 cells separately and treat with **delphinidin 3-glucoside chloride** or cyanidin-3-O-glucoside for 24 hours.
- **Co-culture Setup:** Co-culture PBMC with HCT-116 or HT-29 cells in appropriate ratios. Treat with anthocyanins.
- **Protein Expression Analysis:**
    - **For Flow Cytometry:** Harvest cells, fix, permeabilize, and stain with anti-PD-L1 or anti-PD-1 antibodies. Analyze fluorescence intensity.
    - **For Western Blotting:** Lyse cells in RIPA buffer. Separate proteins by SDS-PAGE, transfer to membrane, and probe with primary antibodies followed by HRP-conjugated secondary antibodies.
- **Data Interpretation:** Calculate percentage decrease in protein expression compared to untreated controls.

Apoptosis Induction in B-CLL Cells

This protocol demonstrates pro-apoptotic effects [2].

Materials:

- Primary B-CLL cells isolated from patients
- Culture Medium: RPMI 1640 with 10% FBS
- **Delphinidin 3-glucoside chloride** (30-100 µM)

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- Caspase-3 activity assay kit

Procedure:

- **Cell Culture:** Isulate and culture primary B-CLL cells.
- **Treatment:** Treat cells with 30-100 µM **delphinidin 3-glucoside chloride** for 24 hours.
- **Apoptosis Assessment:**
  - Measure Caspase-3 activation using fluorometric or colorimetric assay.
  - Analyze additional apoptotic markers: Cytochrome c release, Bax/Bcl-2 ratio by Western blotting.
- **Data Analysis:** Quantify fold-increase in Caspase-3 activity and expression changes in apoptotic markers.

Anti-angiogenesis Assay (Tube Formation)

This protocol uses small extracellular vesicles (sEVs) to enhance delphinidin delivery [3].

Materials:

- Human Aortic Endothelial Cells (HAoECs)
- Delphinidin-loaded sEVs (prepared from JAWS II dendritic cells)
- Matrigel matrix
- Endothelial cell growth medium MV2

Procedure:

- **sEV Loading:** Isolate sEVs from JAWS II cells by differential centrifugation. Incubate with delphinidin (0.1-5 µg/mL) for 2 hours with vortexing. Remove free delphinidin by washing.
- **Tube Formation Assay:**
  - Coat 96-well plates with Matrigel and allow polymerization.
  - Seed HAoECs at 1×10^4 cells/well.
  - Treat with delphinidin-loaded sEVs (10 µg/mL) or free delphinidin.
  - Incubate for 4-8 hours at 37°C.
- **Image Analysis:** Capture images of tube networks. Quantify total tube length, number of branches, and nodes using ImageJ software.

Delphinidin Signaling Pathways

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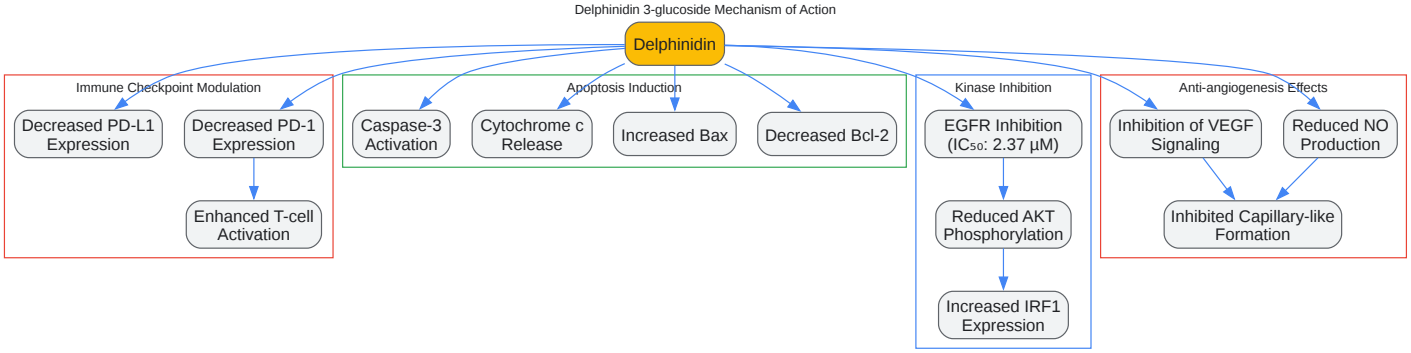
The diagram below summarizes the key molecular mechanisms of **delphinidin 3-glucoside chloride** identified in research.



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Critical Technical Considerations

Compound Handling and Stability:

- **Delphinidin 3-glucoside chloride** is light-sensitive and stable only at acidic pH (<3) [3].
- Prepare fresh stock solutions for each experiment. For in vitro studies, dissolve in DMSO at 10-100 mM stock concentrations, then dilute in culture medium [2].
- Final DMSO concentration should not exceed 0.5% to avoid cytotoxicity.

Bioavailability Enhancement: Recent studies show that encapsulation in small extracellular vesicles (sEVs) significantly enhances delphinidin stability and efficacy. sEV-loaded delphinidin showed 100-fold increased potency in inhibiting capillary-like formation compared to free delphinidin [3].

Cell Line-Specific Considerations:

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- Microsatellite instability status may influence response to treatment. HCT-116 (microsatellite instable) and HT-29 (chromosomal instability) showed different sensitivity patterns [1].
- Normal cell lines should be included to assess selective toxicity.

Conclusion

Delphinidin 3-glucoside chloride demonstrates multifaceted anti-cancer activities through immune checkpoint inhibition, apoptosis induction, kinase inhibition, and anti-angiogenesis effects. The protocols provided here offer standardized methodologies for evaluating these mechanisms in various cancer models. Researchers should pay particular attention to compound stability and consider novel delivery approaches like sEV encapsulation to enhance bioavailability and efficacy.

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References

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